

# An In-depth Technical Guide to the Biochemical Properties of Elastatinal

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## Compound of Interest

Compound Name: *Elastatinal*

Cat. No.: *B1671161*

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## Abstract

**Elastatinal**, a microbial-derived tetrapeptide aldehyde, is a potent and well-characterized inhibitor of elastase enzymes. This document provides a comprehensive overview of the biochemical properties of **Elastatinal**, including its mechanism of action, inhibitory specificity and potency, and relevant experimental protocols. Furthermore, this guide explores the potential impact of **Elastatinal** on cellular signaling pathways, offering a theoretical framework for its broader biological effects. All quantitative data are presented in structured tables for clarity, and key concepts are visualized through detailed diagrams.

## Introduction

Elastases are a class of serine proteases responsible for the degradation of elastin, a key protein in the extracellular matrix that imparts elasticity to tissues.<sup>[1]</sup> While essential for tissue remodeling and immune responses, excessive elastase activity is implicated in the pathogenesis of numerous inflammatory diseases, including chronic obstructive pulmonary disease (COPD), cystic fibrosis, and atherosclerosis.<sup>[2]</sup> Consequently, the identification and characterization of potent and specific elastase inhibitors are of significant interest for therapeutic development.

**Elastatinal**, originally isolated from Actinomycetes, is a powerful inhibitor of elastase.<sup>[3]</sup> Its unique chemical structure, featuring an aldehyde group, is crucial for its inhibitory activity.<sup>[3]</sup>

This guide delves into the detailed biochemical characteristics of **Elastatinal**, providing researchers and drug development professionals with the foundational knowledge required for its application in experimental and preclinical studies.

## Physicochemical Properties

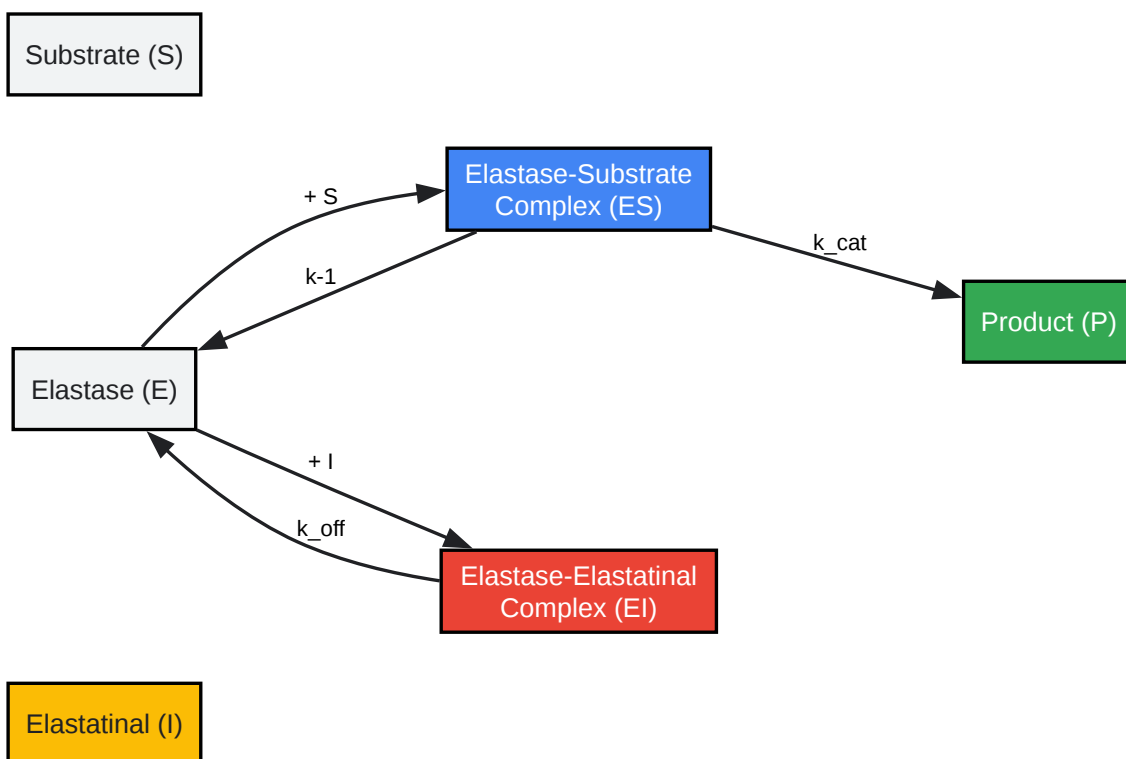
**Elastatinal** is a peptide derivative with the following key physicochemical properties:

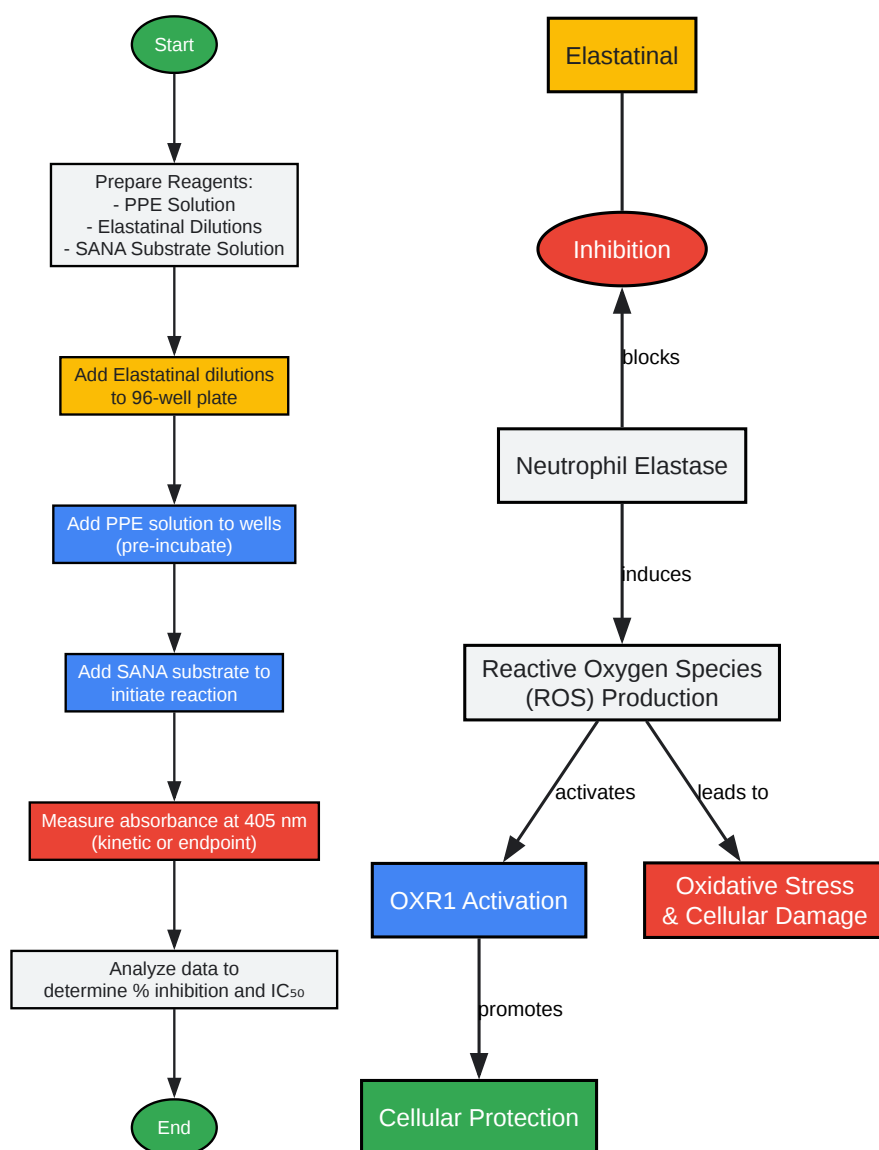
Property	Value	Reference
Molecular Formula	C <sub>21</sub> H <sub>36</sub> N <sub>8</sub> O <sub>7</sub>	[4]
Molecular Weight	512.56 g/mol	[4]
CAS Number	51798-45-9	[4]
Appearance	Powder	[5]
Solubility	Water (20 mg/mL)	[5]

## Mechanism of Action and Inhibition Kinetics

**Elastatinal** functions as a potent inhibitor of elastase. While some sources describe it as an irreversible inhibitor, it is more accurately characterized as a potent, competitive, and slow-binding inhibitor.[5][6] The aldehyde group of **Elastatinal** is thought to form a covalent hemiacetal linkage with the active site serine residue of the elastase, leading to a stable enzyme-inhibitor complex.

The following diagram illustrates the competitive inhibition mechanism of **Elastatinal**:





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